

"2-Amino-6-fluoro-3-methylquinoline" CAS number 203506-28-9 properties

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Compound of Interest

Compound Name: 2-Amino-6-fluoro-3-methylquinoline

Cat. No.: B1285036

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Technical Guide: 2-Amino-6-fluoro-3-methylquinoline (CAS 203506-28-9)

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Amino-6-fluoro-3-methylquinoline is a fluorinated heterocyclic building block with potential applications in pharmaceutical research and medicinal chemistry. Its structure suggests its utility as a key intermediate in the synthesis of more complex molecules with potential therapeutic activities, such as antimicrobial or anticancer agents. This document provides a summary of the currently available technical information for this compound.

Core Properties

The fundamental physicochemical properties of **2-Amino-6-fluoro-3-methylquinoline** are summarized below. This data is compiled from various chemical supplier specifications.

Property	Value	Source
CAS Number	203506-28-9	[1] [2]
Molecular Formula	C ₁₀ H ₉ FN ₂	[1] [2]
Molecular Weight	176.19 g/mol	[1] [2]
Physical Form	Solid	[1]
Purity	≥97% (typical)	[2]
InChI	1S/C10H9FN2/c1-6-4-7-5-8(11)2-3-9(7)13-10(6)12/h2-5H,1H3,(H2,12,13)	[1]
InChI Key	OJCJWHJZMUWTEI-UHFFFAOYSA-N	[1]
SMILES	<chem>Cc1cc2cc(F)ccc2nc1N</chem>	[1]

Safety and Handling

This compound is classified as hazardous. The following table summarizes the key safety information. Users should always consult the full Safety Data Sheet (SDS) before handling.

Hazard Classification	Code	Description
Acute Toxicity, Oral	H302	Harmful if swallowed
Serious Eye Damage/Eye Irritation	H318	Causes serious eye damage
Signal Word	Danger	
Precautionary Statements	P280	Wear protective gloves/protective clothing/eye protection/face protection
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
Storage Class	11	Combustible Solids
WGK (Water Hazard Class)	3	

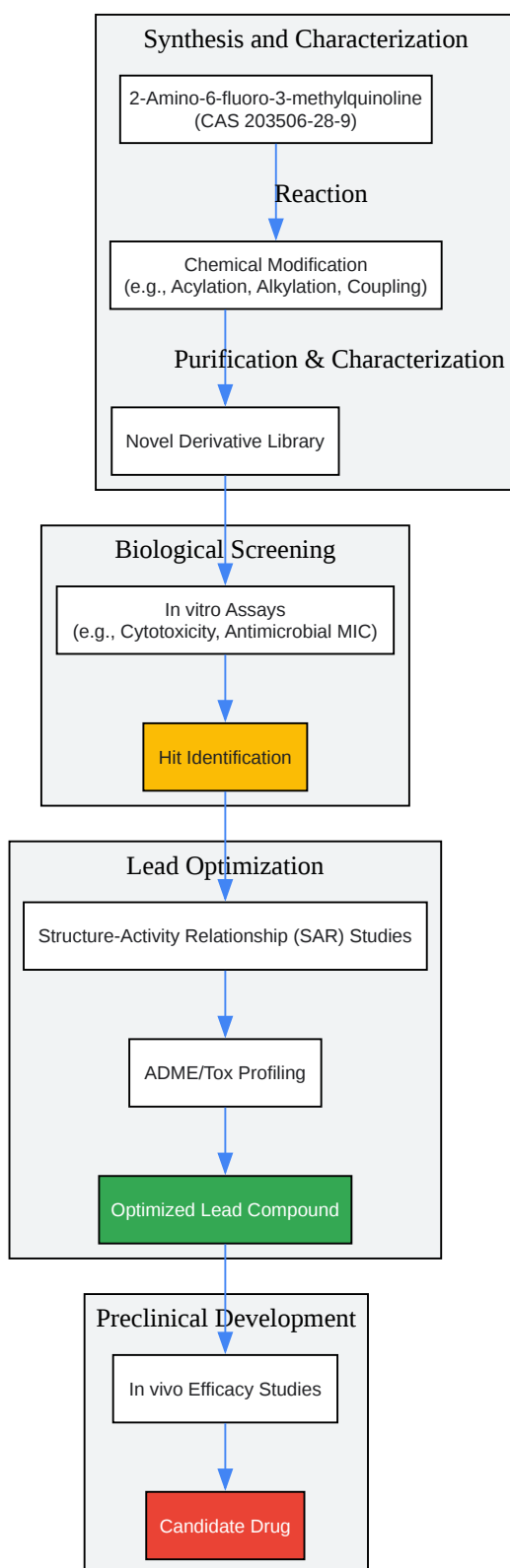
Experimental Data and Protocols

As of the date of this document, specific experimental protocols for the synthesis, purification, and detailed characterization of **2-Amino-6-fluoro-3-methylquinoline** are not readily available in the public scientific literature. Commercial suppliers typically provide a certificate of analysis with batch-specific purity data, but the synthetic routes are often proprietary.

Similarly, no peer-reviewed studies detailing the biological evaluation of this specific compound, including its mechanism of action or associated signaling pathways, have been identified. The suggested uses in antimicrobial and anticancer research are based on the general activities of the quinoline scaffold.

Logical Workflow for Potential Application

Given its role as a chemical intermediate, a logical workflow for its application in drug discovery can be conceptualized. The following diagram illustrates a general process from a starting material to a potential drug candidate.



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Caption: A generalized workflow for utilizing **2-Amino-6-fluoro-3-methylquinoline** in drug discovery.

This whitepaper serves as a guide to the currently available information on **2-Amino-6-fluoro-3-methylquinoline** (CAS 203506-28-9). Further research and publication are needed to fully elucidate its properties, synthetic methodologies, and potential biological activities.

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References

- 1. 2-methylquinoline | Sigma-Aldrich [sigmaaldrich.com]
- 2. Fluorinated Compounds | CymitQuimica [cymitquimica.com]
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